

Application Notes and Protocols for Butyl Decyl Adipate in Cosmetic Formulations

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Compound of Interest

Compound Name: *Butyl decyl adipate*

Cat. No.: *B12647238*

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Executive Summary

This document provides detailed application notes and protocols for the use of **Butyl Decyl Adipate** in cosmetic formulations. Due to the limited publicly available data specifically for **Butyl Decyl Adipate** (CAS No. 71850-02-7), this report leverages information on the closely related and well-documented diester, Dibutyl Adipate (CAS No. 105-99-7), as a representative example of a short-to-medium chain alkyl adipate ester. The information presented herein for Dibutyl Adipate should be considered indicative and can serve as a strong starting point for the evaluation and application of **Butyl Decyl Adipate**. This document outlines the physicochemical properties, functions, and safety of these adipate esters, and provides detailed experimental protocols for their evaluation in cosmetic formulations.

Introduction to Butyl Decyl Adipate and Related Adipate Esters

Butyl Decyl Adipate is the ester of butyl alcohol, decyl alcohol, and adipic acid. It belongs to the class of dialkyl adipates, which are widely used in the cosmetics industry as emollients, solvents, and plasticizers. These esters are valued for their ability to impart a light, non-greasy feel to formulations, enhance spreadability, and dissolve active ingredients, particularly UV filters in sunscreen products.

Physicochemical Properties of Butyl Decyl Adipate

Property	Value	Source
CAS Number	71850-02-7	[1]
Molecular Formula	C ₂₀ H ₃₈ O ₄	[1]
Molecular Weight	342.51 g/mol	[1]
IUPAC Name	1-O-butyl 6-O-decyl hexanedioate	[1]
Density	0.936 g/cm ³	[1]
Purity	~96% (as per supplier data)	[1]

Physicochemical Properties of Dibutyl Adipate (as a representative adipate ester)

Property	Value	Source
CAS Number	105-99-7	[1]
Molecular Formula	C ₁₄ H ₂₆ O ₄	[1]
Molecular Weight	258.35 g/mol	[1]
Appearance	Clear, colorless, odorless oily liquid	[1]
Solubility	Soluble in organic solvents, practically insoluble in water	[1]

Functions and Applications in Cosmetic Formulations

Adipate esters such as **Butyl Decyl Adipate** and Dibutyl Adipate serve several key functions in cosmetic products:

- **Emollient:** They form a lubricating, non-greasy film on the skin, enhancing its softness and smoothness.

- **Solvent:** They are effective at dissolving crystalline UV filters, which is crucial for achieving high SPF values in sunscreens and ensuring product stability.
- **Plasticizer:** In nail polish formulations, they improve the flexibility and durability of the film.
- **Spreading Agent:** They improve the spreadability of formulations on the skin, leading to a more elegant skin feel.

Recommended Use Levels (based on Dibutyl Adipate data)

Product Type	Recommended Use Level (%)
Sunscreen Gels, Creams, and Liquids	up to 8%
Nail Polish	up to 5%

Experimental Protocols

Protocol for Sensory Evaluation of Emollient Esters

This protocol outlines a method for the sensory evaluation of emollients like **Butyl Decyl Adipate** to characterize their skin feel.

Objective: To assess and quantify the sensory attributes of an emollient ester when applied to the skin.

Materials:

- Test emollient (e.g., **Butyl Decyl Adipate**)
- Reference emollients (e.g., silicones, other esters)
- Trained sensory panel (10-15 panelists)
- Controlled environment room ($22 \pm 2^\circ\text{C}$, $50 \pm 5\% \text{ RH}$)
- Standardized application tools (e.g., micropipette)

- Evaluation forms with sensory attribute scales (e.g., 10-point scale)

Procedure:

- Panelist Training: Train panelists on the definitions of sensory attributes (e.g., spreadability, absorbency, oiliness, tackiness, smoothness) using standard references.
- Acclimatization: Allow panelists to acclimatize in the controlled environment room for at least 15 minutes before the evaluation.
- Sample Application: Apply a standardized amount (e.g., 2 $\mu\text{L}/\text{cm}^2$) of the test emollient to a designated area on the panelists' volar forearm.
- Evaluation: Instruct panelists to evaluate the sensory attributes at specified time points (e.g., during application, 1 minute after, and 5 minutes after application).
- Data Collection: Panelists will rate the intensity of each attribute on the provided scale.
- Data Analysis: Analyze the data statistically (e.g., using ANOVA) to determine the sensory profile of the emollient.

Protocol for In-Vivo Skin Hydration Measurement

This protocol describes a method to quantify the effect of a formulation containing **Butyl Decyl Adipate** on skin hydration using a Corneometer.

Objective: To measure the change in skin hydration after the application of a cosmetic formulation containing the test emollient.

Materials:

- Test formulation containing **Butyl Decyl Adipate**
- Placebo formulation (without the test emollient)
- Corneometer® CM 825
- Human volunteers (with dry to normal skin on the forearms)

- Controlled environment room ($22 \pm 2^{\circ}\text{C}$, $50 \pm 5\%$ RH)

Procedure:

- Volunteer Selection and Acclimatization: Select volunteers who meet the inclusion criteria and have them acclimatize in the controlled environment for at least 30 minutes.
- Baseline Measurement: Measure the baseline skin hydration of two designated test areas on the volar forearm of each volunteer using the Corneometer.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm^2) of the test formulation to one test area and the placebo to the other.
- Post-Application Measurements: Measure skin hydration at predetermined time intervals (e.g., 1, 2, 4, 6, and 8 hours after application).
- Data Analysis: Calculate the percentage change in skin hydration from the baseline for both the test and placebo formulations. Use statistical analysis (e.g., t-test) to determine the significance of the results.

Safety and Toxicology Data (based on Dibutyl Adipate)

The safety of Dibutyl Adipate has been assessed by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe for use in cosmetics in the present practices of use and concentration.

Endpoint	Result
Acute Oral Toxicity (rat)	LD50 > 2.0 g/kg
Dermal Irritation (rabbit)	Mild to moderate
Ocular Irritation (rabbit)	Minimally irritating
Skin Sensitization (guinea pig)	Not a sensitizer
Comedogenicity (human)	Non-comedogenic
Genotoxicity	Negative in bacterial and mammalian test systems

Diagrams

Signaling Pathways and Experimental Workflows

Caption: Role of **Butyl Decyl Adipate** in a Sunscreen Formulation.

Caption: Experimental Workflow for Sensory Evaluation.

Caption: Experimental Workflow for In-Vivo Skin Hydration Study.

Conclusion

Butyl Decyl Adipate is a promising emollient, solvent, and plasticizer for cosmetic formulations, with properties similar to other well-established adipate esters. While specific data for this molecule is limited, the information available for Dibutyl Adipate provides a strong foundation for its application. The experimental protocols provided in this document offer a robust framework for researchers and formulators to evaluate the performance and sensory characteristics of **Butyl Decyl Adipate** and other novel emollients. As with any cosmetic ingredient, it is recommended to conduct appropriate safety and efficacy testing for the specific formulation being developed.

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References

- 1. adipate suppliers USA [americanchemicalsuppliers.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Butyl Decyl Adipate in Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12647238#application-of-butyl-decyl-adipate-in-cosmetic-formulations]

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